

A Comprehensive Technical Guide to the Spectroscopic Data of 2-Deoxokanshone M

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Compound of Interest

Compound Name: 2-Deoxokanshone M

Cat. No.: B12362712

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This technical guide provides an in-depth overview of the spectroscopic data for **2-Deoxokanshone M**, a sesquiterpenoid isolated from *Nardostachys jatamansi*. The information is intended for researchers, scientists, and professionals in the field of drug development, offering a detailed analysis of its structural elucidation through Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Spectroscopic Data Analysis

The structural characterization of **2-Deoxokanshone M** has been accomplished using a combination of advanced spectroscopic techniques. This section presents a comprehensive summary of the NMR, MS, and IR data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of **2-Deoxokanshone M** were recorded in both Pyridine- d_5 and DMSO- d_6 to provide a thorough characterization of its chemical structure. The data are presented in the tables below.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **2-Deoxokanshone M** in Pyridine- d_5

Position	δ H (ppm), Multiplicity (J in Hz)	δ C (ppm)
1	7.22, d (2.4)	155.8
2	-	200.1
3 α	2.64, dd (17.2, 4.0)	41.5
3 β	2.94, dd (17.2, 12.0)	
4	3.67, ddd (12.0, 4.0, 2.4)	40.0
5	-	42.6
6	3.07, q (7.2)	48.9
7	-	126.9
8	6.03, s	120.3
9	-	168.1
10	-	121.2
11	-	75.3
12	1.57, s	29.5
13	1.55, s	29.9
14	1.33, s	20.8
15	1.14, d (7.2)	15.1

Table 2: 1 H and 13 C NMR Spectroscopic Data for **2-Deoxokanshone M** in DMSO- d_6 [[1](#)]

Position	δH (ppm)	δC (ppm)
1	7.14	153.2
2	-	198.6
3	2.81, 2.52	40.5
4	3.45	38.8
5	-	41.6
6	2.75	48.1
7	-	125.8
8	5.91	119.5
9	-	167.3
10	-	120.1
11	5.23	73.8
12	1.29	29.3
13	1.27	29.6
14	1.15	20.4
15	0.95	15.1

Mass Spectrometry (MS)

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was utilized to determine the exact mass and molecular formula of **2-Deoxokanshone M**.

Table 3: HRESIMS Data for **2-Deoxokanshone M**

Ion	$[\text{M}+\text{H}]^+$ (Observed)	$[\text{M}+\text{H}]^+$ (Calculated)	Molecular Formula
$\text{C}_{15}\text{H}_{22}\text{O}_2$	234.1619	234.1620	$\text{C}_{15}\text{H}_{22}\text{O}_2$

Infrared (IR) Spectroscopy

While a specific experimental IR spectrum for **2-Deoxokanshone M** is not readily available in the reviewed literature, the expected absorption bands can be predicted based on its known functional groups.

Table 4: Predicted Infrared Absorption Bands for **2-Deoxokanshone M**

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)
O-H (Alcohol)	Stretching, H-bonded	3500 - 3200 (broad)
C-H (sp ³ hybridized)	Stretching	3000 - 2850
C-H (sp ² hybridized)	Stretching	3100 - 3000
C=O (α,β -unsaturated ketone)	Stretching	1685 - 1665
C=C (Alkene)	Stretching	1650 - 1600
C-O (Alcohol)	Stretching	1260 - 1000

Experimental Protocols

Isolation of 2-Deoxokanshone M

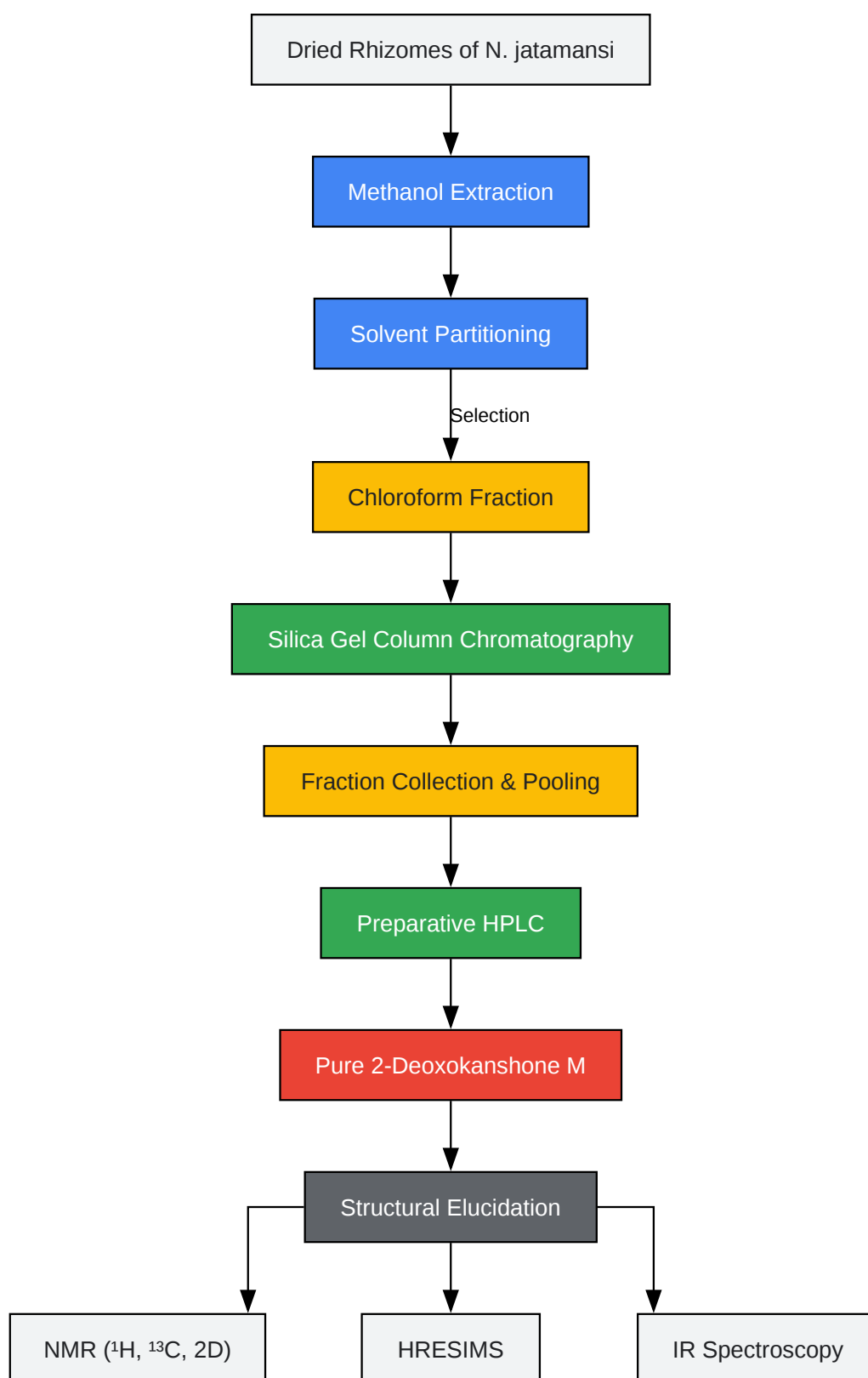
The isolation of **2-Deoxokanshone M** was performed on the dried and powdered rhizomes of *Nardostachys jatamansi*. The plant material (5 kg) was extracted with methanol (MeOH) at room temperature. The resulting crude extract was suspended in a water-methanol mixture and successively partitioned with n-hexane, chloroform (CHCl₃), ethyl acetate (EtOAc), and n-butanol (n-BuOH). The chloroform-soluble fraction was subjected to silica gel column chromatography and eluted with a gradient of chloroform and methanol. Fractions containing **2-Deoxokanshone M** were identified by thin-layer chromatography, combined, and further purified by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Spectroscopic Analysis

- NMR Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, and HMBC) spectra were acquired on a 400 MHz spectrometer. Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as the internal standard.
- Mass Spectrometry: HRESIMS data were obtained using a time-of-flight (TOF) mass spectrometer equipped with an electrospray ionization (ESI) source operating in the positive ion mode.
- Infrared Spectroscopy: IR spectra are typically recorded on a Fourier-transform infrared (FTIR) spectrophotometer. Samples are commonly prepared as a thin film on a sodium chloride (NaCl) plate or as a potassium bromide (KBr) pellet.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the isolation and structural elucidation of **2-Deoxokanshone M**.



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Figure 1: Isolation and Identification Workflow.

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References

- 1. Isolation of Novel Sesquiterpenoids and Anti-neuroinflammatory Metabolites from *Nardostachys jatamansi* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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